

Application Note & Protocol: High-Fidelity Purification of 15-HPETE from Biological Samples

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Compound of Interest

Compound Name: (15S)-15-hydroperoxyicosa-11,13-dienoic acid
CAS No.: 145375-41-3
Cat. No.: B136279

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Introduction: The Challenge and Importance of 15-HPETE

15-Hydroperoxyeicosatetraenoic acid (15-HPETE) is a critical, yet highly labile, lipid mediator synthesized from arachidonic acid by the action of 15-lipoxygenase (15-LOX) and certain cyclooxygenase (COX) enzymes.^{[1][2][3][4]} As a hydroperoxy-containing eicosanoid, it serves as a key precursor to a range of bioactive molecules, including the more stable anti-inflammatory lipid 15-hydroxyeicosatetraenoic acid (15-HETE), lipoxins, and eoxins.^{[3][5]} The biological activities of 15-HPETE itself are significant, encompassing roles in modulating cellular signaling, inflammation, and apoptosis.^{[6][7]}

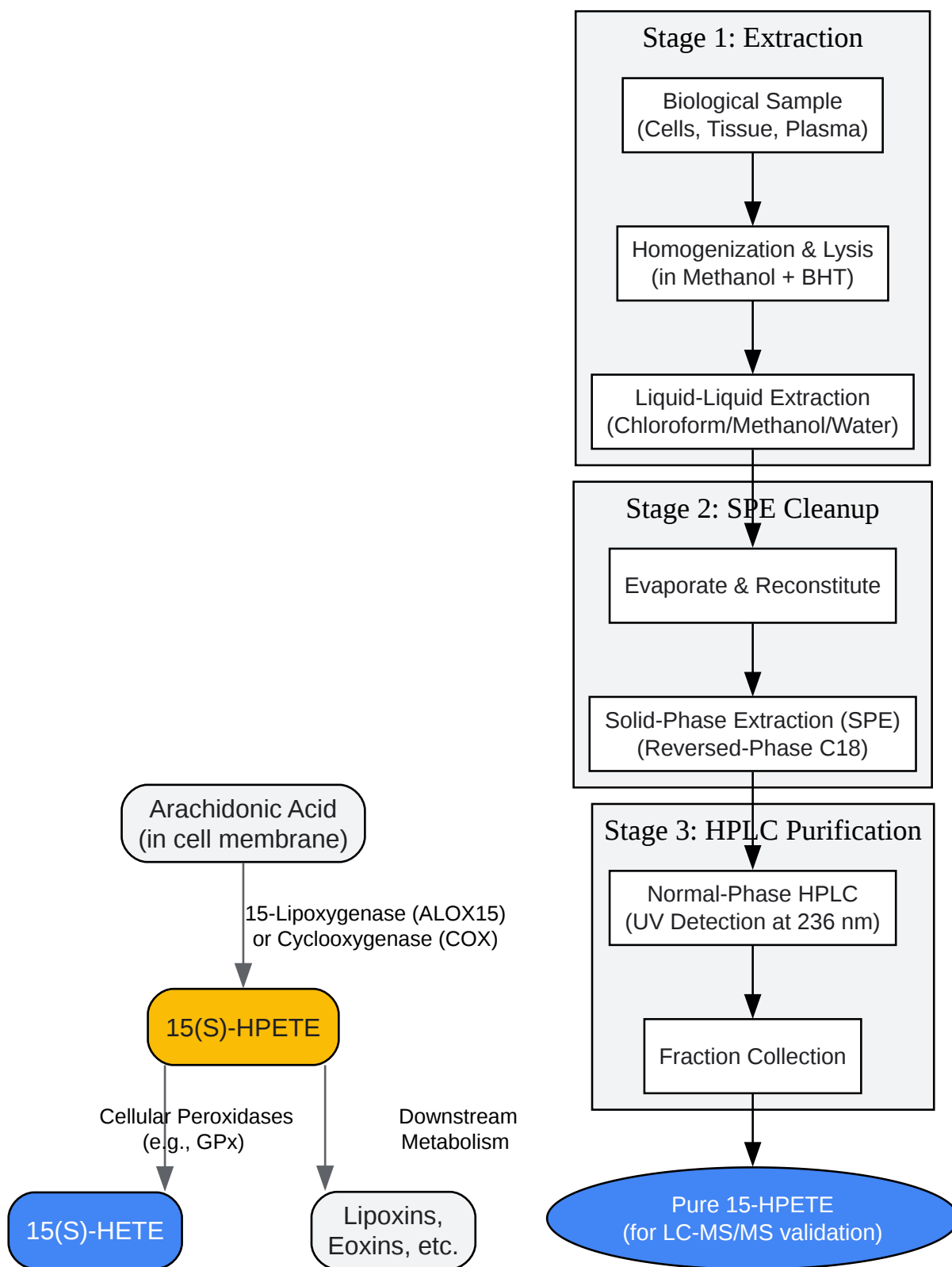
However, the very feature that makes 15-HPETE a potent signaling molecule—the hydroperoxide group—also renders it exceptionally unstable. In biological systems, it is almost instantaneously reduced to 15-HETE by ubiquitous cellular peroxidases.^[5] This inherent instability presents a significant technical challenge for researchers aiming to isolate and study

its specific biological functions. Non-enzymatic degradation can also occur, leading to a heterogeneous mixture of byproducts.

This guide provides a comprehensive, field-proven methodology for the high-fidelity purification of 15-HPETE from biological matrices. The protocols herein are designed to minimize degradation and preserve the integrity of the target analyte, enabling accurate downstream analysis and functional studies. We will detail the causal logic behind each step, from initial sample handling to final chromatographic separation, to empower researchers with a robust and reproducible workflow.

Foundational Biochemistry: The 15-HPETE Synthetic Pathway

Understanding the metabolic context of 15-HPETE is crucial for its successful purification. The molecule is an intermediate in a cascade that can proceed in several directions. The primary goal of the purification protocol is to intercept 15-HPETE after its formation and before its rapid enzymatic or non-enzymatic conversion.



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